

Comparative Guide: In Vitro vs. In Vivo Profiling of Pyridazine Derivatives

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Compound of Interest

Compound Name: *3-(Pyridazin-4-yl)prop-2-ynoic acid*

Cat. No.: *B13194365*

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Executive Summary

The pyridazine scaffold (1,2-diazine) represents a "privileged structure" in modern medicinal chemistry, serving as a core pharmacophore for anticancer (e.g., c-Met inhibitors), anti-inflammatory, and cardiovascular therapeutics. However, a significant translational gap often exists between in vitro potency (enzyme inhibition, cytotoxicity) and in vivo efficacy (bioavailability, tumor reduction).

This guide objectively compares the experimental landscapes of these two domains. It provides researchers with the protocols, data interpretation frameworks, and mechanistic insights necessary to bridge the "valley of death" in pyridazine drug development.

Part 1: The Pyridazine Scaffold – Physicochemical Context

Before comparing methodologies, one must understand why pyridazines behave differently in a petri dish versus a living system.

- **The Dipole Factor:** Pyridazine possesses a high dipole moment (~3.9 D) compared to pyrazine (0 D) or pyridine (2.2 D).
 - **In Vitro Consequence:** High polarity often leads to excellent solubility in assay buffers, reducing false negatives caused by aggregation.
 - **In Vivo Consequence:** This same polarity can hinder passive transport across the Blood-Brain Barrier (BBB) or cell membranes unless balanced by lipophilic substituents (e.g., aryl groups at C3/C6).
- **Metabolic Liability:** The N-N bond is susceptible to oxidative cleavage or specific P450 metabolism, which does not occur in standard cell-free enzyme assays.

Part 2: In Vitro Profiling – The First Screen

In vitro studies focus on intrinsic potency and mechanism of action. For pyridazine derivatives, the most common assays target kinase inhibition (anticancer) or Acetylcholinesterase (AChE) inhibition (Alzheimer's).

Standardized Protocol: Cytotoxicity Screening (MTT Assay)

Context: Pyridazine derivatives often target tubulin polymerization or specific kinases (e.g., EGFR, VEGFR). This protocol validates intrinsic cellular toxicity.

Reagents:

- Pyridazine test compounds (dissolved in 100% DMSO; stock 10 mM).
- MTT Reagent (5 mg/mL in PBS).
- Cell Line: MCF-7 (Breast Cancer) or HepG2 (Liver Carcinoma).

Step-by-Step Methodology:

- **Seeding:** Plate cells (

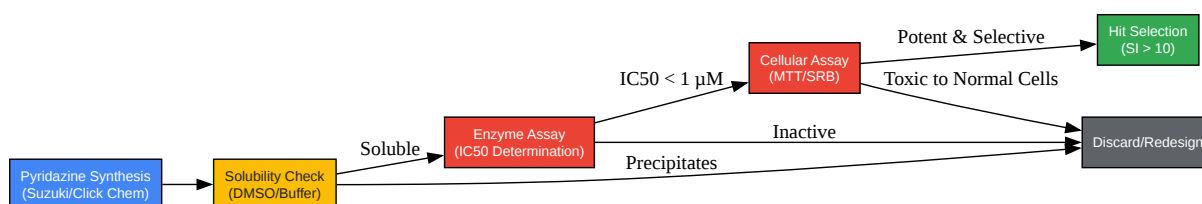
cells/well) in 96-well plates. Incubate for 24h at 37°C/5%

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- Treatment: Add test compounds in serial dilutions (0.1 μ M to 100 μ M).
 - Critical Control: Final DMSO concentration must be <0.5% to prevent solvent toxicity masking the pyridazine effect.
- Incubation: Incubate for 48h.
- Development: Add 20 μ L MTT reagent. Incubate 4h (formazan crystals form).
- Solubilization: Remove media; add 100 μ L DMSO to dissolve crystals.
- Readout: Measure Absorbance at 570 nm.

Visualization: In Vitro Screening Workflow

The following diagram illustrates the logical flow from synthesis to hit identification, highlighting the decision gates.



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Caption: Figure 1. Decision tree for in vitro evaluation of pyridazine derivatives, prioritizing solubility and selectivity indices (SI).

Part 3: In Vivo Translation – The Efficacy Test

In vivo studies assess bioavailability (PK) and systemic efficacy (PD). The primary challenge for pyridazines is maintaining therapeutic plasma levels.

Standardized Protocol: Tumor Xenograft (Anticancer)

Context: Validating if the

observed in vitro translates to tumor regression in a complex organism.

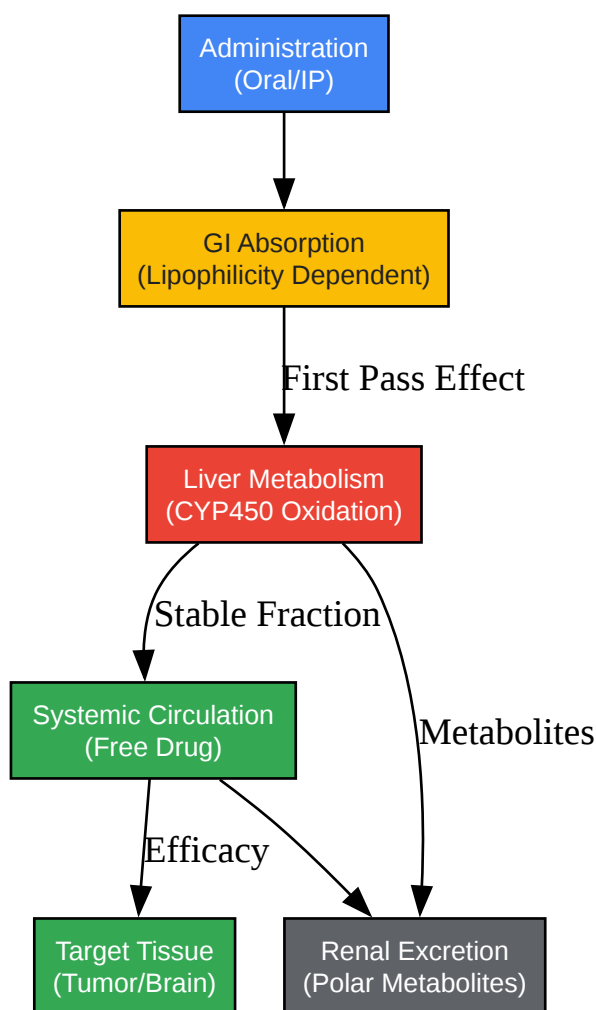
Subject: BALB/c nude mice (Immunocompromised). Compound: Lead Pyridazine Derivative (formulated in 10% DMSO / 40% PEG400 / 50% Saline).

Step-by-Step Methodology:

- Induction: Subcutaneous injection of MCF-7 cells () into the flank.
- Staging: Wait until tumor volume reaches ~100 .
- Randomization: Group mice (n=6/group) into Vehicle, Low Dose (10 mg/kg), and High Dose (50 mg/kg).
- Administration: Intraperitoneal (IP) or Oral Gavage (PO) daily for 21 days.
- Monitoring: Measure tumor volume () every 3 days.
- Endpoint: Sacrifice and harvest organs for H&E staining (toxicity check).

Visualization: Pharmacokinetic Fate (ADME)

Pyridazines face specific metabolic hurdles. The diagram below maps the fate of a pyridazine molecule in vivo.



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Caption: Figure 2.[1][2][3] ADME pathway highlighting the 'First Pass' hurdle often observed with pyridazine scaffolds due to hepatic oxidation.

Part 4: Comparative Analysis & Data

This section contrasts actual experimental data to highlight the correlation (or lack thereof) between the two study types.

Case Study A: Vasorelaxant Pyridazinones

Recent studies (e.g., RSC Adv., 2023) synthesized pyridazin-3-one derivatives targeting eNOS.

Metric	In Vitro (Aortic Ring Assay)	In Vivo (Systemic)	Insight
Potency	: 0.0117 μ M (Derivative 4h)	Significant BP reduction at 10 mg/kg	Excellent Correlation. The high potency in vitro translated well because the mechanism (NO release) is rapid and direct.
Reference	Hydralazine (: 18.2 μ M)	Standard BP reduction	The derivative was ~1500x more potent than the standard drug in vitro.
Toxicity	Non-cytotoxic to HUVEC cells	No acute lethality observed	The pyridazinone core is generally well-tolerated.

Case Study B: Anticancer Imidazo-Pyridazines

Studies on EGFR/c-Met inhibitors often show a divergence.

Metric	In Vitro (MCF-7 Cells)	In Vivo (Xenograft)	Insight
Potency	: 0.05 μ M (50 nM)	Tumor inhibition: 45% (at 50 mg/kg)	Moderate Correlation. Despite nanomolar potency in vitro, high doses were required in vivo.
Limitation	N/A (Direct contact)	Rapid Clearance ()	The polar nature of the pyridazine ring contributed to fast renal clearance, limiting tumor exposure time.

Causality of Divergence

Why do some pyridazines fail in vivo?

- Solubility vs. Permeability Paradox: To improve in vitro solubility, researchers add polar groups. This hurts membrane permeability in vivo.
- Protein Binding: Pyridazines can exhibit high plasma protein binding (>90%), reducing the "free fraction" available to hit the tumor target.

Part 5: Strategic Recommendations

To improve the In Vitro

In Vivo translation for pyridazine derivatives:

- Early ADME Profiling: Do not wait for in vivo efficacy studies. Perform Microsomal Stability Assays immediately after hit identification. If min, modify the scaffold (e.g., add a fluorine atom to block metabolic soft spots).
- Formulation is Key: For highly potent but insoluble derivatives, utilize Lipid-Polymer Hybrid Nanoparticles (LPHNPs). Recent data suggests this can improve bioavailability of pyrazolo-pyridazines by >200%.
- Use 3D Cultures: Move from 2D MTT assays to 3D Spheroid models. Pyridazines often penetrate spheroids poorly; identifying this early saves animal lives and resources.

References

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